

An In-depth Technical Guide to the Synthesis and Impurity Profile of Tralopyril

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis of **Tralopyril**, a potent antifouling agent and the active metabolite of the insecticide Chlorfenapyr. This document details the synthetic pathway, starting from readily available precursors, and delves into the formation of potential impurities. The information is presented to aid researchers and professionals in drug development and manufacturing in understanding and controlling the synthesis of **Tralopyril**.

Tralopyril: An Overview

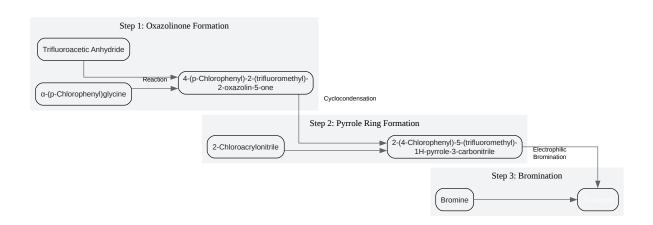
Tralopyril, with the chemical name 4-bromo-2-(4-chlorophenyl)-5-(trifluoromethyl)-1H-pyrrole-3-carbonitrile, is a halogenated pyrrole derivative.[1] It functions by uncoupling oxidative phosphorylation in the mitochondria of target organisms.[2] Its synthesis involves the construction of the core pyrrole ring followed by a crucial bromination step. Careful control of reaction conditions is essential to ensure high purity and yield of the final product.

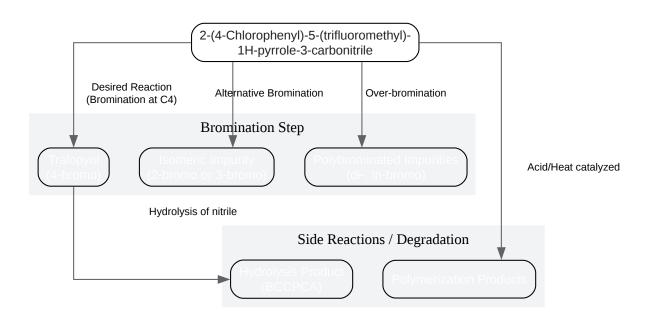
The Synthetic Pathway of Tralopyril

The synthesis of **Tralopyril** can be accomplished through a multi-step process, commencing with the formation of a key oxazolinone intermediate. This is followed by the construction of the pyrrole ring and a final bromination to yield the active compound.

A representative synthetic scheme is outlined below:







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